

An In-depth Technical Guide on the Structure-Activity Relationship of Nomilin

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Compound of Interest

Compound Name: *Nomilin*

Cat. No.: *B1679832*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Nomilin, a prominent limonoid found in citrus fruits, has garnered significant attention for its diverse pharmacological activities, including anticancer, anti-inflammatory, and neuroprotective effects.[1][2] This technical guide provides a comprehensive overview of the structure-activity relationship (SAR) of **nomilin**, summarizing key quantitative data, detailing experimental protocols for pivotal assays, and visualizing the intricate signaling pathways modulated by this promising natural compound. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the discovery and development of novel therapeutics derived from natural products.

Introduction

Nomilin is a tetracyclic triterpenoid characterized by a furan ring attached to the D-ring, a structural feature common to many bioactive limonoids.[1] Its diverse biological properties have spurred extensive research into understanding how its chemical structure relates to its functional activities. These studies are crucial for the rational design of more potent and selective **nomilin**-based therapeutic agents. This guide will delve into the SAR of **nomilin** across its primary therapeutic areas, presenting the available quantitative data and the experimental context in which it was generated.

Anticancer Activity: Structure-Activity Relationship

Nomilin has demonstrated significant antiproliferative and pro-apoptotic effects against a variety of cancer cell lines.[1][2] The structural features of **nomilin** that are critical for its anticancer activity have been a key area of investigation.

Quantitative Data on Anticancer Activity

While comprehensive tables of IC50 values for a wide range of **nomilin** derivatives are not readily available in the public domain, several studies provide valuable quantitative insights into its potency.

Compound	Cell Line	Assay	Activity	Reference
Nomilin	MCF-7 (Breast Cancer)	Proliferation Assay	Significant growth inhibition (dose and time-dependent)	
Nomilin	Panc-28 (Pancreatic Cancer)	Apoptosis Assay	Induction of apoptosis via caspase-3 cleavage	
Nomilin	SH-SY5Y (Neuroblastoma)	Cytotoxicity Assay	Toxic effects observed	
Nomilin	Caco-2 (Colonic Adenocarcinoma)	Cytotoxicity Assay	Toxic effects observed	
Nomilin	Vero E6	Antiviral Assay (SARS-CoV-2)	IC50 ≈ µg/mL	

Key Structural Features for Anticancer Activity

- **A-Ring Modification:** Studies on related limonoids suggest that modifications to the A-ring can significantly impact anticancer activity.

- **D-Ring and Furan Moiety:** The furan ring attached to the D-ring is considered important for the biological activity of many limonoids.

Anti-inflammatory Activity: Structure-Activity Relationship

Nomilin exhibits potent anti-inflammatory properties, primarily through the modulation of key signaling pathways involved in the inflammatory response.

Quantitative Data on Anti-inflammatory Activity

A structure-function relationship study on the inhibition of p38 MAP kinase, a key enzyme in the inflammatory pathway, provides a clear example of **nomilin**'s potential.

Compound	Target	Inhibition	Reference
Nomilin	p38 MAP kinase	38%	
Limonin	p38 MAP kinase	19%	
Deacetyl nomilin	p38 MAP kinase	19%	
Defuran nomilin	p38 MAP kinase	17%	

These data suggest that the seven-membered A-ring with an acetoxo group in **nomilin** is crucial for its enhanced inhibitory activity on p38 MAP kinase.

Neuroprotective Effects: Structure-Activity Relationship

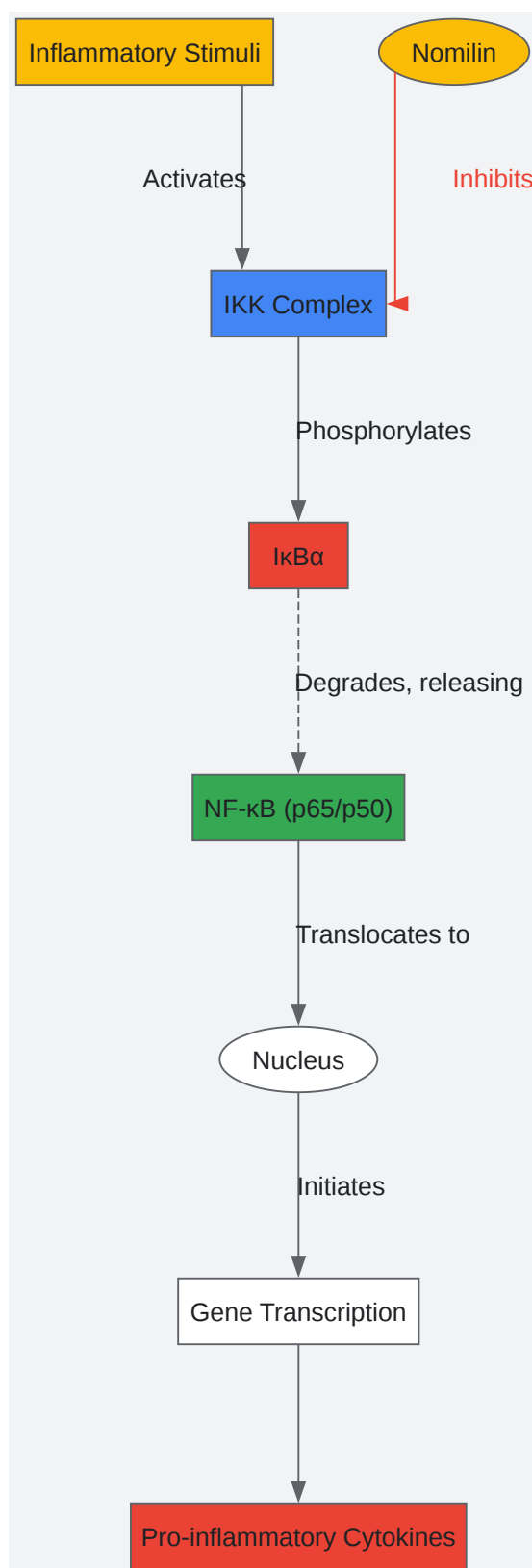
Emerging research indicates that **nomilin** possesses neuroprotective properties, offering potential therapeutic avenues for neurodegenerative diseases. Studies have shown that **nomilin** can protect against cerebral ischemia-reperfusion injury by activating the Nrf2 pathway. In mouse models of premature aging, **nomilin** has been observed to have protective effects on the brain. While detailed quantitative SAR data for neuroprotection is still limited, the antioxidant and anti-inflammatory activities of **nomilin** likely contribute significantly to this effect.

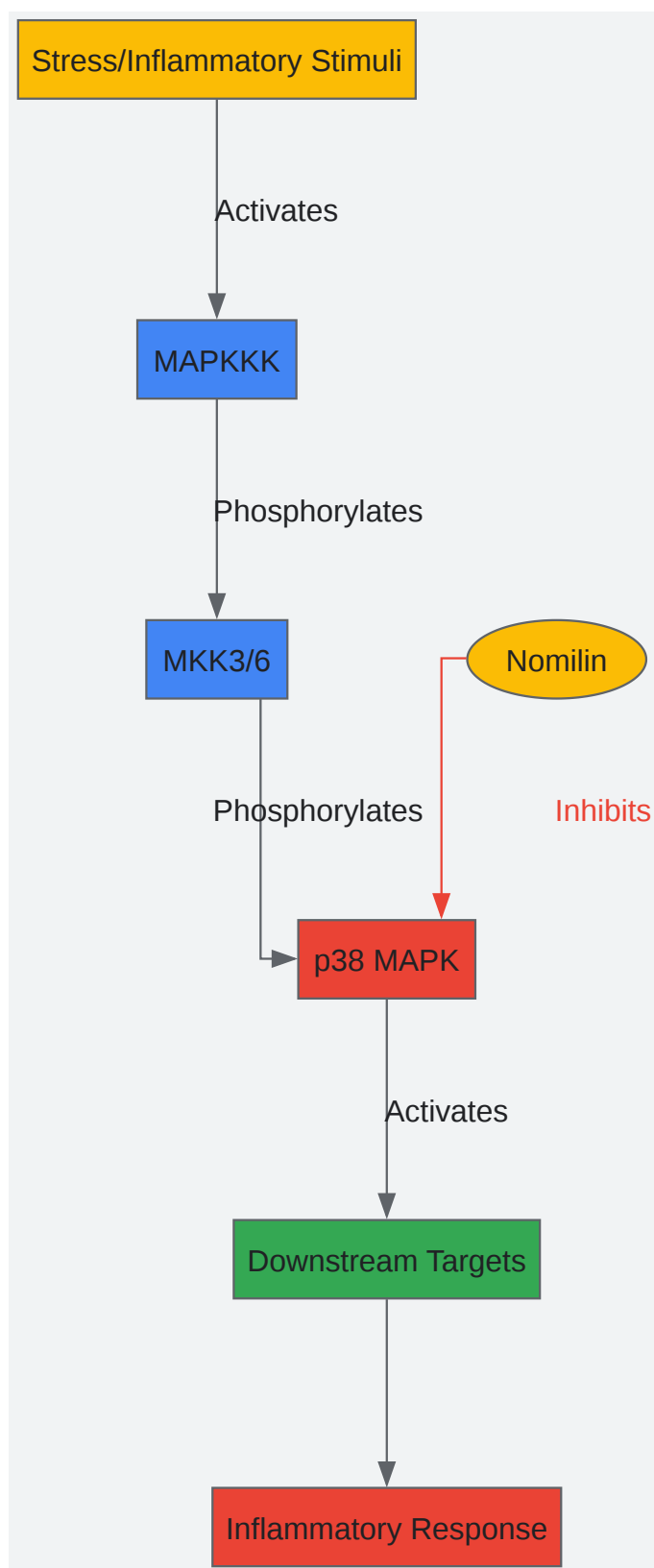
Signaling Pathways Modulated by Nomilin

Nomilin exerts its biological effects by modulating several critical intracellular signaling pathways.

NF- κ B Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) pathway is a central regulator of inflammation and cell survival. **Nomilin** has been shown to inhibit the NF- κ B pathway, thereby reducing the expression of pro-inflammatory cytokines. This inhibition is achieved, in part, by reducing the phosphorylation of I κ B α , the inhibitory protein that sequesters NF- κ B in the cytoplasm.







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